

Proper Disposal Procedures for H-89

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Compound of Interest

Compound Name: *h-89*

Cat. No.: *B1203008*

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This guide provides essential safety and logistical information for the proper handling and disposal of **H-89**, a potent protein kinase A (PKA) inhibitor. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safety and compliance in a laboratory setting.

Chemical and Physical Properties of H-89

Property	Value	Reference
Chemical Formula	$C_{20}H_{20}BrN_3O_2S$	[1]
Molar Mass	446.36 g/mol	[1]
Appearance	Clear to off-white crystalline film	[2]
Solubility in Water	Soluble to 25 mM	[1]
Solubility in DMSO	Up to 100 mM	[1]
Storage Temperature	-20°C or +2°C to +8°C	[2][3]
Primary Target	Protein Kinase A (PKA)	[2]
K _i for PKA	48 nM	[2]

Hazard Identification and Safety Precautions

H-89 is a hazardous substance that requires careful handling. To the best of our knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[3]

Potential Hazards:

- May cause irritation to the eyes, skin, mucous membranes, and upper respiratory tract.[\[1\]](#)[\[3\]](#)
- Harmful if swallowed, inhaled, or in contact with skin.[\[4\]](#)

Safety Precautions:

- Always handle **H-89** in a well-ventilated area, preferably a chemical fume hood.
- Avoid inhalation of dust.[\[3\]](#)
- Prevent contact with skin, eyes, and clothing.[\[3\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)

Experimental Protocol: Handling and Personal Protective Equipment (PPE)

1. Engineering Controls:

- A system of local and/or general exhaust is recommended to minimize exposure.[\[3\]](#)

2. Personal Protective Equipment (PPE):

- Gloves: Wear compatible chemical-resistant gloves.[\[3\]](#)
- Eye Protection: Wear protective safety glasses.[\[3\]](#) An eye wash fountain should be readily available.[\[3\]](#)
- Lab Coat: A standard laboratory coat should be worn.
- Respiratory Protection: If dust is generated, wear an approved respirator.

3. Handling Solid **H-89**:

- When weighing or preparing solutions, handle the solid powder in a chemical fume hood to avoid generating dust.

- Use appropriate tools (e.g., spatula) to handle the powder.

4. Handling **H-89** Solutions:

- Prepare solutions in a fume hood.
- Clearly label all solutions containing **H-89** with the chemical name, concentration, and hazard symbols.

Experimental Protocol: **H-89** Waste Disposal

Disposal of **H-89** and its contaminated materials must be carried out in accordance with local, state, and federal regulations.^[3] Do not let the substance enter drains.^[3]

1. Segregation of Waste:

- Establish a designated and clearly labeled waste container for **H-89**.
- Do not mix **H-89** waste with other chemical waste streams unless permitted by your institution's environmental health and safety (EHS) office.

2. Disposal of Solid **H-89** Waste:

- Collect expired or unused solid **H-89** in its original container or a compatible, sealed waste container.
- Label the container as "Hazardous Waste" and include the full chemical name: "**H-89** (N-[2-[[3-(4-bromophenyl)-2-propen-1-yl]amino]ethyl]5-isoquinolinesulfonamide, dihydrochloride)".
- Store the waste container in a designated satellite accumulation area.
- Arrange for pickup and disposal by your institution's EHS department or a licensed chemical waste disposal company.

3. Disposal of Liquid **H-89** Waste:

- Collect all aqueous and solvent-based solutions containing **H-89** in a designated, leak-proof, and sealed hazardous waste container.

- Label the container with "Hazardous Waste," the chemical name, the solvent system (e.g., "**H-89** in DMSO"), and an approximate concentration.
- Store the liquid waste container in secondary containment to prevent spills.
- Arrange for disposal through your institution's EHS office.

4. Disposal of Contaminated Labware:

- Sharps: Needles, syringes, and other sharps contaminated with **H-89** should be placed in a designated sharps container for chemical waste.
- Glassware: Contaminated glassware should be rinsed with a suitable solvent (e.g., ethanol or acetone) to remove **H-89** residue. The rinsate should be collected as hazardous liquid waste. The cleaned glassware can then be washed according to standard laboratory procedures.
- Consumables: Gloves, pipette tips, and other disposable materials contaminated with **H-89** should be collected in a designated, sealed hazardous waste bag or container.[\[5\]](#)

Experimental Protocol: Spill Management

In the event of a spill, immediate and appropriate action is necessary to minimize exposure and environmental contamination.

1. Isolate the Area:

- Immediately alert others in the vicinity and restrict access to the spill area.[\[3\]](#)

2. Personal Protection:

- Wear appropriate PPE, including a respirator, chemical-resistant gloves, and safety goggles.[\[3\]](#)

3. Spill Cleanup:

- Solid Spills: Carefully sweep up the solid material to avoid raising dust.[\[3\]](#) Place the collected material into a sealed container labeled as "Hazardous Waste: **H-89** Spill Debris."

- Liquid Spills: Absorb the liquid with an inert absorbent material (e.g., vermiculite, sand, or chemical absorbent pads). Place the used absorbent material into a sealed, labeled hazardous waste container.

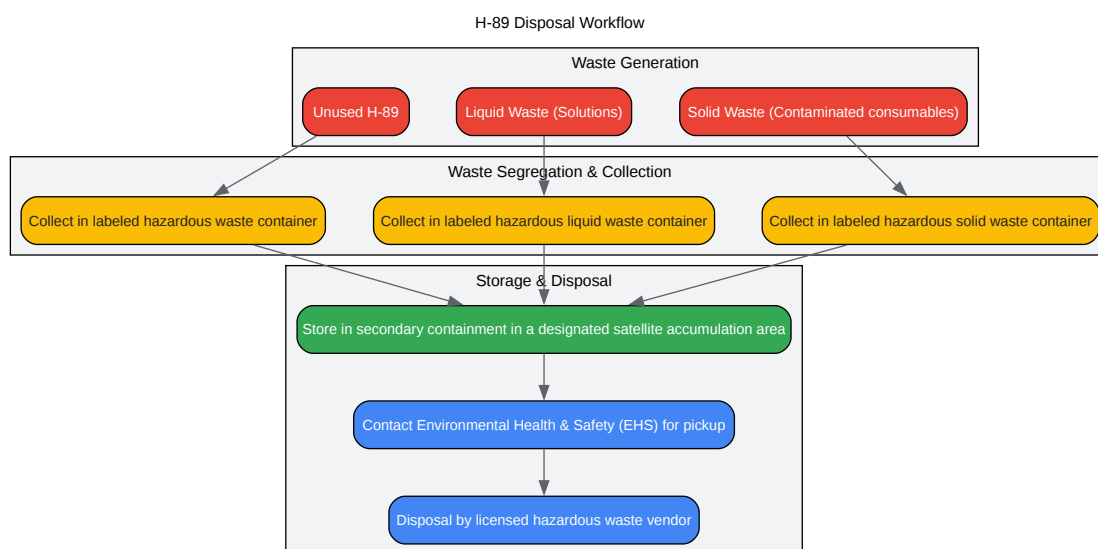
4. Decontamination:

- Ventilate the area and wash the spill site after the material has been completely picked up.^[3] Use a suitable solvent or detergent and collect the cleaning materials as hazardous waste.

5. Reporting:

- Report the spill to your laboratory supervisor and your institution's EHS office.

H-89 Disposal Workflow



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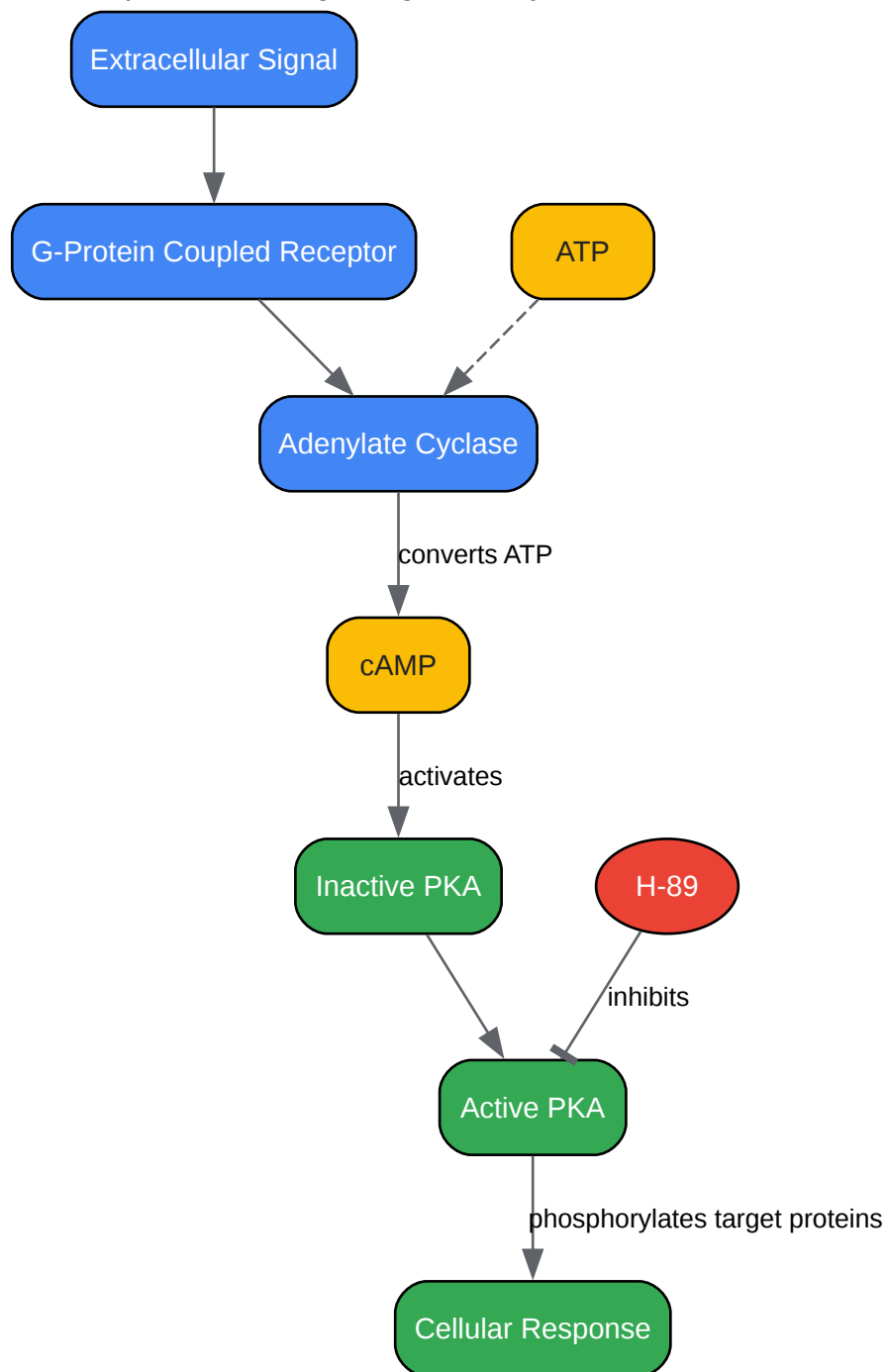
Caption: Workflow for the safe disposal of **H-89** waste.

H-89 and the PKA Signaling Pathway

H-89 is a competitive inhibitor of the adenosine triphosphate (ATP) site on the catalytic subunit of PKA.[1] PKA is a crucial enzyme in cellular signaling, activated by cyclic AMP (cAMP).[6] It plays a significant role in regulating various cellular processes, including glycogen, sugar, and

lipid metabolism.[6] Understanding this pathway is essential for researchers using **H-89** to study cellular signaling.

Simplified PKA Signaling Pathway and H-89 Inhibition



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Caption: **H-89** inhibits the PKA signaling pathway.

Disclaimer: This document provides general guidance. Always consult your institution's specific safety protocols and local, state, and federal regulations for chemical waste disposal.

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